

# physical and chemical properties of 21-Desacetyldeflazacort-D5

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## Compound of Interest

Compound Name: 21-Desacetyldeflazacort-D5

Cat. No.: B12420859

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## An In-depth Technical Guide to 21-Desacetyldeflazacort-D5

This technical guide provides a comprehensive overview of the physical and chemical properties, metabolic context, and analytical considerations for **21-Desacetyldeflazacort-D5**. This information is intended for researchers, scientists, and drug development professionals utilizing this stable isotope-labeled compound in their studies.

### Core Properties

**21-Desacetyldeflazacort-D5** is the deuterated form of 21-Desacetyldeflazacort, which is the principal active metabolite of the corticosteroid prodrug, Deflazacort.[1] Due to its nature as a stable isotope-labeled internal standard, it is a critical tool in pharmacokinetic and metabolic studies, allowing for precise quantification in biological matrices.[2] Deuteration can sometimes influence the pharmacokinetic profile of a drug, a factor to consider in experimental design.[1]

### Physical and Chemical Data

A summary of the known physical and chemical properties of **21-Desacetyldeflazacort-D5** is presented below. It is important to note that certain experimental values, such as melting and boiling points, are not readily available in published literature or safety data sheets for this specific deuterated compound.[3][4]

Property	Value	Source(s)
Molecular Formula	C <sub>23</sub> H <sub>24</sub> D <sub>5</sub> NO <sub>5</sub>	[1]
Molecular Weight	404.51 g/mol	[1]
Appearance	White to off-white solid	[2]
Solubility	Soluble in DMF (≥30 mg/mL) and DMSO (≥30 mg/mL); sparingly soluble in Ethanol (≥1 mg/mL)	[1]
IUPAC Name	(4R,8S,9S,11S,13R)-8-(2,2-dideuterio-2-hydroxyacetyl)-11-hydroxy-9,13-dimethyl-6-(trideuteriomethyl)-5-oxa-7-azapentacyclo[10.8.0.0 <sup>2,9</sup> .0 <sup>4,8</sup> .0 <sup>13,18</sup> ]jcosa-6,14,17-trien-16-one	
Melting Point	Not available	[3][4]
Boiling Point	Not available	[3][4]
Storage Conditions	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month.	[2]

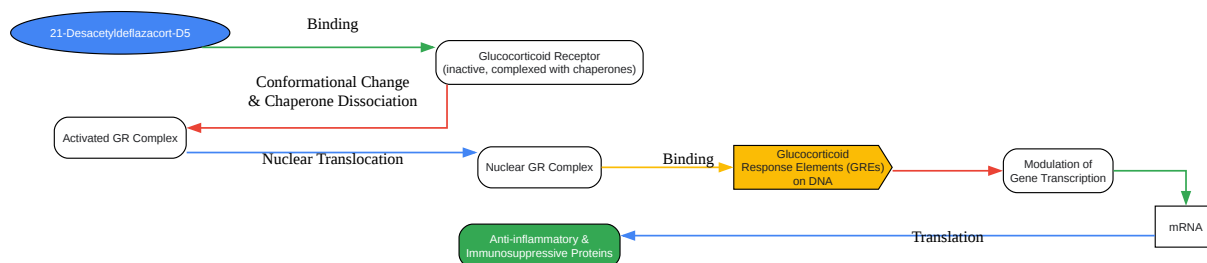
## Metabolic Pathway and Mechanism of Action

Deflazacort, an inactive prodrug, undergoes rapid and extensive metabolism in the body. The first key step is its conversion by plasma esterases to the pharmacologically active metabolite, 21-Desacetyldeflazacort.[5] This active metabolite is then further metabolized, primarily by the cytochrome P450 3A4 (CYP3A4) enzyme system.[6]

The mechanism of action for 21-Desacetyldeflazacort involves its function as a glucocorticoid receptor agonist.[1] The binding of the ligand to the cytoplasmic glucocorticoid receptor (GR) initiates a signaling cascade.

## Glucocorticoid Receptor Signaling Pathway

The binding of 21-Desacetyldeflazacort to the glucocorticoid receptor triggers a conformational change in the receptor. This leads to the dissociation of chaperone proteins and allows the receptor-ligand complex to translocate to the nucleus. Inside the nucleus, the complex binds to glucocorticoid response elements (GREs) on the DNA, which in turn modulates the transcription of target genes.[6][7] This process results in the anti-inflammatory and immunosuppressive effects characteristic of glucocorticoids.[5]



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### Glucocorticoid Receptor Signaling Pathway

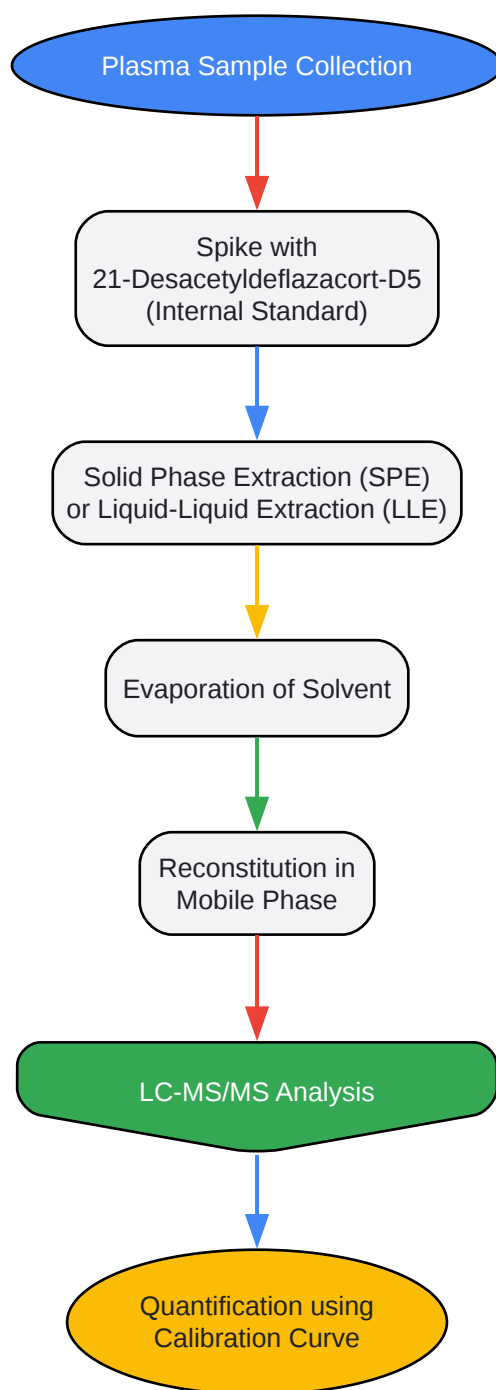
## Experimental Protocols

While specific, detailed protocols for the synthesis of **21-Desacetyldeflazacort-D5** are not publicly available, a general approach can be inferred from synthetic routes for related corticosteroids and the non-deuterated analog. The introduction of deuterium atoms would likely involve the use of deuterated starting materials or reagents at appropriate steps in the synthesis.

For analytical purposes, methods developed for the quantification of 21-Desacetyldeflazacort in biological matrices can be adapted for the D5 variant, primarily using it as an internal standard.

## Proposed Analytical Workflow for Quantification in Plasma

A common and highly sensitive method for the quantification of 21-Desacetyldeflazacort is liquid chromatography-tandem mass spectrometry (LC-MS/MS).[8] The use of **21-Desacetyldeflazacort-D5** as an internal standard is crucial for accurate and precise quantification, as it co-elutes with the analyte and compensates for variations in sample preparation and instrument response.



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#### Proposed LC-MS/MS Analytical Workflow

##### Methodology Outline:

- Sample Preparation: A known amount of **21-Desacetyldeflazacort-D5** is added as an internal standard to a plasma sample.

- **Extraction:** The analyte and internal standard are extracted from the plasma matrix using solid-phase extraction (SPE) or liquid-liquid extraction (LLE) to remove proteins and other interfering substances.
- **Concentration:** The solvent from the extraction step is evaporated, and the residue is reconstituted in a suitable mobile phase.
- **Chromatographic Separation:** The reconstituted sample is injected into a liquid chromatography system, typically using a C18 column, to separate the analyte from other components.
- **Mass Spectrometric Detection:** The eluent from the LC column is introduced into a tandem mass spectrometer. The instrument is set to monitor specific precursor-to-product ion transitions for both 21-Desacetyldeflazacort and its D5-labeled internal standard.
- **Quantification:** The ratio of the peak area of the analyte to the peak area of the internal standard is used to determine the concentration of 21-Desacetyldeflazacort in the original sample by comparison to a calibration curve.

## Safety and Handling

Based on the Safety Data Sheet (SDS) for **21-Desacetyldeflazacort-D5**, the toxicological properties have not been thoroughly investigated.[3] Standard laboratory safety precautions should be followed when handling this compound. This includes wearing appropriate personal protective equipment (PPE) such as gloves, lab coats, and safety glasses. Handling should be done in a well-ventilated area.[3] The SDS for the non-deuterated 21-Desacetyldeflazacort indicates potential for reproductive toxicity and organ damage through prolonged or repeated exposure.[4]

## Conclusion

**21-Desacetyldeflazacort-D5** is an essential tool for the accurate quantification of the active metabolite of Deflazacort in research and clinical settings. While detailed experimental data for some of its physical properties are not widely published, its chemical characteristics and biological mechanism of action are well-understood within the context of glucocorticoid receptor signaling. The analytical methods established for its non-deuterated counterpart provide a solid foundation for its application as an internal standard in quantitative bioanalysis. As with any

chemical substance, appropriate safety measures should be strictly adhered to during its handling and use.

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## References

- 1. [file.medchemexpress.com](https://file.medchemexpress.com) [[file.medchemexpress.com](https://file.medchemexpress.com)]
- 2. [medchemexpress.com](https://medchemexpress.com) [[medchemexpress.com](https://medchemexpress.com)]
- 3. [esschemco.com](https://esschemco.com) [[esschemco.com](https://esschemco.com)]
- 4. [cdn.caymanchem.com](https://cdn.caymanchem.com) [[cdn.caymanchem.com](https://cdn.caymanchem.com)]
- 5. [medchemexpress.com](https://medchemexpress.com) [[medchemexpress.com](https://medchemexpress.com)]
- 6. The Biology of the Glucocorticoid Receptor: New Signaling Mechanisms in Health and Disease - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 7. Glucocorticoid receptor signaling in health and disease - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 8. [pdfs.semanticscholar.org](https://pdfs.semanticscholar.org) [[pdfs.semanticscholar.org](https://pdfs.semanticscholar.org)]
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